

Application Notes and Protocols for Measuring the Piezoelectric Coefficient of Boracite

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the measurement of the piezoelectric coefficient of **boracite** (Mg₃B₇O₁₃Cl) and its structural analogues. **Boracite**'s unique piezoelectric and ferroelectric properties make it a material of interest in various scientific and technological fields.

Introduction

Boracite is a mineral with the chemical formula Mg₃B₇O₁₃Cl. It belongs to the **boracite** group of minerals, which are known for their complex crystal structures and interesting physical properties, including piezoelectricity and pyroelectricity.[1] The piezoelectric effect in **boracite** refers to the generation of an electrical charge in response to applied mechanical stress.[1] This property is intrinsically linked to its crystal structure. Above a certain temperature (265°C for Mg₃B₇O₁₃Cl), **boracite** exists in a high-symmetry cubic phase.[1] Below this temperature, it transitions to a lower-symmetry orthorhombic phase, which is piezoelectric.[2]

The measurement of the piezoelectric coefficient is crucial for characterizing the material's electromechanical coupling efficiency. This application note details two primary methods for this measurement: the Resonance/Admittance Circle Method and the Quasi-static (Berlincourt) Method.

Quantitative Data Presentation



While specific piezoelectric coefficient data for Mg₃B₇O₁₃Cl is not readily available in the literature, data for isostructural copper-based **boracite**s (Cu-Cl and Cu-Br) provide valuable representative values. These measurements were performed using the resonance/antiresonance method.[2]

Table 1: Piezoelectric Coefficients of Copper **Boracites**

Boracite Compound	Crystal Phase	Piezoelectric Coefficient	Measurement Temperature Range
Cu-Cl Boracite	Orthorhombic (mm2)	d31, d32	-30 to +200 °C
g31, g32			
Cubic (43m)	d14, g14		
Cu-Br Boracite	Orthorhombic (mm2)	d31, d32	-130 to +100 °C
g31, g32			
Cubic (43m)	d14, g14		

Note: The specific numerical values for the coefficients are temperature-dependent and can be found in detailed crystallographic literature.

Experimental Protocols

The following protocols provide detailed methodologies for measuring the piezoelectric coefficients of **boracite** single crystals.

This method is highly accurate for determining the piezoelectric coefficients of single crystals by analyzing the electrical response of the crystal near its mechanical resonance frequencies.

3.1.1. Principle

A piezoelectric crystal can be modeled as an equivalent electrical circuit. By measuring the admittance (the inverse of impedance) of the crystal over a range of frequencies, an "admittance circle" can be plotted. The parameters of this circle are then used to calculate the motional capacitance, from which the piezoelectric coefficients can be derived.[2]



3.1.2. Materials and Equipment

- Boracite single crystal of known orientation and dimensions
- Impedance analyzer or network analyzer
- Crystal holder with electrodes (e.g., gold sputtered)
- Temperature-controlled chamber or cryostat
- Computer with data acquisition and analysis software
- Optical microscope for domain observation

3.1.3. Experimental Procedure

- Sample Preparation:
 - Orient the boracite single crystal along the desired crystallographic axes.
 - Cut the crystal into a specific geometry (e.g., a thin plate or bar) suitable for exciting a specific vibrational mode.
 - Polish the surfaces to be electroded to a high finish.
 - Apply thin-film electrodes (e.g., sputtered gold) to the appropriate faces of the crystal.
- Experimental Setup:
 - Mount the prepared crystal in the crystal holder, ensuring good electrical contact with the electrodes.
 - Place the holder inside the temperature-controlled chamber.
 - Connect the electrodes to the impedance analyzer.
- Measurement:



- Set the impedance analyzer to sweep a frequency range around the expected resonance frequency of the crystal.
- Record the real (conductance, G) and imaginary (susceptance, B) parts of the admittance as a function of frequency.
- Perform these measurements at various temperatures if the temperature dependence of the piezoelectric coefficient is to be studied.
- Simultaneously observe the ferroelectric domain structure of the crystal using a polarized light microscope to ensure a single-domain state, if possible.[2]

Data Analysis:

- Plot the measured admittance data in the complex plane (G vs. B) to obtain the admittance circle.
- Fit the data to a circle to accurately determine the resonance (fr) and anti-resonance (fa) frequencies, and the motional resistance (R1).
- Calculate the motional capacitance (C1) and motional inductance (L1) from the parameters of the admittance circle.
- Using the dimensions of the crystal and the calculated motional parameters, compute the relevant piezoelectric coefficients (e.g., d₃₁, d₃₂) and electromechanical coupling factors.

This direct method measures the charge generated by a known applied force. It is a simpler and faster method, particularly suitable for measuring the d₃₃ coefficient.

3.2.1. Principle

The d₃₃ coefficient is defined as the charge density generated per unit of applied stress in the same direction. The Berlincourt method applies a small, low-frequency alternating force to the sample and measures the resulting charge.

3.2.2. Materials and Equipment

• Boracite single crystal with electrodes on opposite faces.



- d₃₃ meter (Berlincourt meter) with a probe and sample stage.
- Force sensor (often integrated into the d₃₃ meter).
- · Charge amplifier.
- Oscilloscope.

3.2.3. Experimental Procedure

- Sample Preparation:
 - Prepare a boracite crystal with parallel faces.
 - Apply electrodes to these parallel faces. The direction perpendicular to these faces will be the '3' direction.
- Experimental Setup:
 - Place the **boracite** crystal on the sample stage of the d₃₃ meter, ensuring the probe makes good contact with the top electrode.
 - Connect the d₃₃ meter to a power source and allow it to warm up.
- Measurement:
 - Apply a static pre-load to the crystal through the probe to ensure good mechanical and electrical contact.
 - The instrument will then apply a small, oscillating force at a fixed low frequency (e.g., 110 Hz).
 - The charge generated by the crystal is measured by the charge amplifier.
 - The d₃₃ meter will typically provide a direct reading of the d₃₃ coefficient in picoCoulombs per Newton (pC/N).
- Data Analysis:



- ∘ Record the d₃₃ value.
- It is good practice to repeat the measurement several times and calculate the average and standard deviation to ensure the reliability of the results.

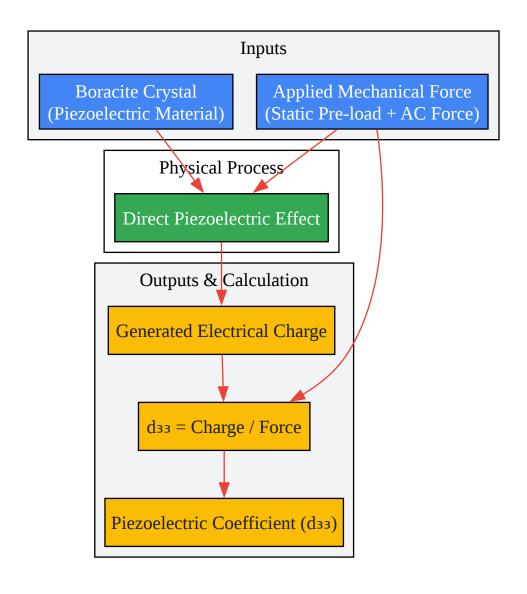
Visualizations



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Caption: Workflow for the Resonance/Admittance Circle Method.





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Caption: Logical relationship in the Berlincourt Method.

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References

• 1. Boracite - National Gem Lab [nationalgemlab.in]







- 2. researchgate.net [researchgate.net]
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